

2,5-Dichloro-4-methylbenzoic acid safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2,5-Dichloro-4-methylbenzoic acid

Cat. No.: B1617964

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An In-Depth Technical Guide to the Safe Handling of **2,5-Dichloro-4-methylbenzoic Acid**

Introduction: A Scientist's Perspective on Chemical Safety

In the fields of pharmaceutical research and complex chemical synthesis, the mastery of a molecule extends beyond its reactive potential to a comprehensive understanding of its safety profile. **2,5-Dichloro-4-methylbenzoic acid** is a valuable building block, but its utility is intrinsically linked to our ability to handle it with precision and care. This guide moves beyond the standard Safety Data Sheet (SDS) format to provide a deeper, more practical understanding of this compound. As scientists, our commitment to safety is not about compliance; it is about a foundational respect for the materials we work with, ensuring the integrity of our research and the well-being of our colleagues. This document synthesizes critical safety data with field-proven insights, designed for the practicing researcher.

Section 1: Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and physical properties is the bedrock of safe laboratory practice. These data points inform everything from storage conditions to the selection of appropriate analytical techniques.

Table 1: Chemical Identifiers and Properties for **2,5-Dichloro-4-methylbenzoic Acid**

Parameter	Value	Source
Chemical Name	2,5-Dichloro-4-methylbenzoic acid	PubChem[1]
CAS Number	21460-88-8	Guidechem[2], PubChem[1]
Molecular Formula	C ₈ H ₆ Cl ₂ O ₂	Guidechem[2], PubChem[1]
Molecular Weight	205.03 g/mol	Guidechem[2], PubChem[1]
Physical State	Solid (assumed based on handling advice for dust)	Multiple Sources

| Storage | Sealed in dry, room temperature conditions. | Achmem[3] |

Section 2: Hazard Identification and GHS Classification

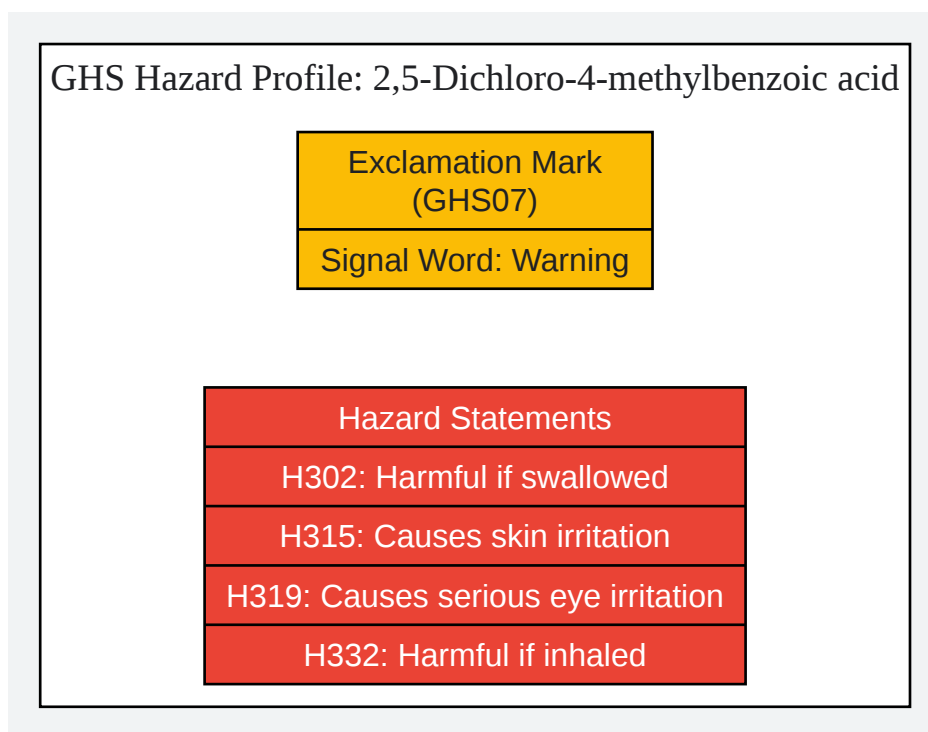
The Globally Harmonized System (GHS) provides a universal language for chemical hazard communication. For **2,5-Dichloro-4-methylbenzoic acid**, the classification indicates that it is a hazardous substance requiring careful handling. The primary risks are associated with ingestion, inhalation, and contact with skin or eyes.

Table 2: GHS Classification Summary

Classification	Hazard Code	Description	Source
Acute Toxicity, Oral	H302	Harmful if swallowed	Achmem[3]
Skin Irritation	H315	Causes skin irritation	Achmem[3]
Eye Irritation	H319	Causes serious eye irritation	Achmem[3]

| Acute Toxicity, Inhalation | H332 | Harmful if inhaled | Achmem[3] |

The following diagram visually represents the GHS hazard profile for this compound.



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Caption: GHS hazard pictogram and statements for **2,5-Dichloro-4-methylbenzoic acid**.

Section 3: Proactive Emergency Response Protocols

Emergency preparedness is a non-negotiable aspect of laboratory work. The following protocols are designed for immediate and effective response to accidental exposure. The causality is clear: rapid decontamination and professional medical follow-up are critical to minimizing harm.

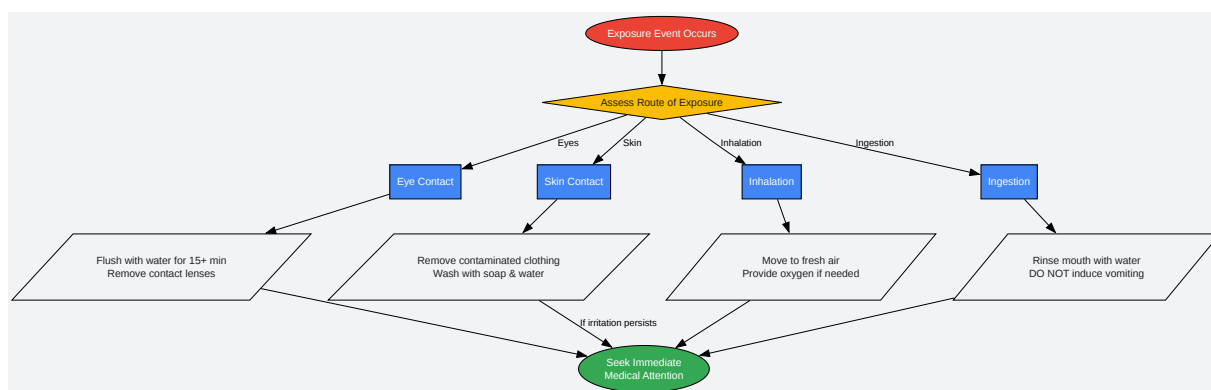
Protocol 3.1: First-Aid Measures for Accidental Exposure

- General Advice: In any case of exposure, move the affected individual away from the hazard source. Provide the attending medical personnel with the Safety Data Sheet for the compound.^{[4][5]}
- Eye Contact:

- Action: Immediately flush the eyes with copious amounts of fresh, running water for at least 15 minutes.[6][7] Ensure complete irrigation by holding the eyelids open and away from the eye.[8]
- Rationale: Rapid and thorough flushing is essential to dilute and remove the chemical, minimizing damage to the cornea and other sensitive tissues.
- Follow-up: Seek immediate medical attention from an ophthalmologist or emergency services.[4][8]
- Skin Contact:
 - Action: Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water.[7][9]
 - Rationale: Dermal absorption can lead to systemic toxicity, and prolonged contact will worsen skin irritation. Prompt removal of the chemical source is paramount.
 - Follow-up: If skin irritation develops or persists, seek medical advice.[7][8]
- Inhalation:
 - Action: Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, trained personnel should begin artificial respiration. [7][9]
 - Rationale: Removing the individual from the contaminated atmosphere is the first step to preventing further respiratory tract irritation and systemic absorption.
 - Follow-up: Seek immediate medical attention.[6][9]
- Ingestion:
 - Action: Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[5][9] Do not induce vomiting.
 - Rationale: Inducing vomiting can cause further damage to the esophagus and risks aspiration of the chemical into the lungs.

- Follow-up: Call a poison control center or doctor for guidance immediately.[8][9]

Workflow: Emergency First-Aid Response



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Caption: Standard workflow for first-aid response to chemical exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide. Water spray can also be used to cool containers.[5][6][9]
- Specific Hazards: During a fire, hazardous combustion products may be generated, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[4][10]

- Protective Equipment: Firefighters must wear full protective clothing and a NIOSH-approved self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[5][6][10]

Section 4: Exposure Controls and Safe Handling

The principle of "As Low As Reasonably Achievable" (ALARA) should govern all handling of this compound. This is achieved through a combination of engineering controls, administrative procedures, and appropriate personal protective equipment (PPE).

Protocol 4.1: Safe Laboratory Handling Procedure

- Ventilation: Always handle **2,5-Dichloro-4-methylbenzoic acid** inside a certified chemical fume hood to prevent the inhalation of dust or aerosols.[5][9][10] Ensure the fume hood has adequate airflow before beginning work.
- Avoid Dust Formation: Use techniques that minimize the generation of dust, such as careful scooping rather than pouring. If dust is unavoidable, additional respiratory protection may be required.[9][10]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory.[8] Wash hands thoroughly with soap and water after handling the chemical and before leaving the work area.[4][8]
- Container Management: Keep the container tightly closed when not in use.[7][8] Ensure all containers are clearly and accurately labeled.
- Spill Preparedness: Ensure a spill kit appropriate for solid chemical cleanup is readily available.

Protocol 4.2: Accidental Spill Clean-up

- Evacuate: Evacuate non-essential personnel from the immediate spill area.[5][9]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Protect: Wear the appropriate PPE as detailed in Table 3, including respiratory protection.[5][8]

- **Contain & Clean:** Carefully sweep or scoop up the spilled solid material, avoiding dust generation.^[10] Place the material into a suitable, sealed, and labeled container for disposal.^{[5][10]}
- **Decontaminate:** Clean the spill area with a suitable solvent or detergent and water, then wipe dry.
- **Dispose:** Dispose of the waste material and contaminated cleaning supplies as hazardous waste in accordance with local, state, and federal regulations.^[7]

Personal Protective Equipment (PPE) and Storage

The selection of PPE is the final line of defense and must be appropriate for the potential exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale and Source
Eye/Face	Safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.	Protects against splashes and airborne dust, preventing serious eye irritation. ^{[4][5][6]}
Skin/Hand	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Inspect prior to use. Wear a lab coat.	Prevents skin contact, which causes irritation. ^{[5][9]}

| Respiratory | Not required under normal conditions with adequate engineering controls (fume hood). If dust is generated, use a NIOSH-approved P95 or P100 particulate respirator. | Protects the respiratory tract from irritation due to inhalation.^{[5][6]} |

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.^{[7][9][10]}

- Keep containers tightly sealed to prevent moisture absorption and contamination.[7][8]
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and strong bases.[6][10] The acidic nature of the benzoic acid moiety can react exothermically with strong bases.

Section 5: Toxicological and Ecological Profile

While comprehensive toxicological data for **2,5-Dichloro-4-methylbenzoic acid** is limited, the GHS classification provides a clear indication of its primary hazards.

- Acute Toxicity: Classified as harmful if swallowed (H302) or inhaled (H332).[3] The exact LD50 values are not well-documented in the provided sources.
- Skin and Eye Irritation: The compound is known to cause skin irritation (H315) and serious eye irritation (H319).[3][4] This is a common property for many substituted benzoic acids.
- Respiratory Irritation: Inhalation may cause respiratory tract irritation.[4][7]
- Carcinogenicity & Mutagenicity: There is no data available in the searched sources to suggest that this compound is carcinogenic or mutagenic.[7][10]
- Ecological Information: No specific data on ecotoxicity (e.g., toxicity to fish or daphnia) was available in the consulted SDSs.[11] As a general precaution, chemical waste should not be released into the environment or drains.[5][8]

Conclusion

2,5-Dichloro-4-methylbenzoic acid is a compound that demands methodical and informed handling. By integrating a deep understanding of its hazards with robust safety protocols—from engineering controls to emergency preparedness—researchers can confidently and safely leverage its utility. The principles outlined in this guide are not merely procedural; they are integral to the practice of responsible science.

References

- SAFETY DATA SHEET (for m-Chlorobenzoic Acid). National Institute of Standards and Technology. [Link]

- **2,5-Dichloro-4-methylbenzoic acid.**
- 3,5-Dichloro-4-methylbenzoic acid.

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